

Quantitative Production Data from Engineering Studies

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Echinone

CAS No.: 80348-65-8

Cat. No.: S564563

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While a direct synthetic-vs-natural comparison is unavailable, metabolic engineering in cyanobacteria demonstrates echinenone yield improvement. The table below summarizes key findings from a study that overexpressed the native *crtO* gene in *Nostoc* sp. PCC 7120 [1].

| Parameter | Control Strain (BG11 Medium) | Transgenic Strain (BG11 Medium) | Transgenic Strain (BG11 + 0.4 M Mannitol) |
|------------------------------|------------------------------|---------------------------------|---|
| Echinenone Production | Baseline | >16% increase vs. Control | >16% increase vs. Control |
| Canthaxanthin Production | Baseline | >80% increase vs. Control | >80% increase vs. Control |
| Proportion in Total Pigments | Not specified | Increased | Further increased (beneficial for purification) |
| Additional Phenotype | Normal growth | Normal growth | Induced drought tolerance |

Experimental Protocol for Echinenone Analysis

The following is a standard high-performance liquid chromatography (HPLC) protocol for extracting and quantifying β -carotene and related carotenoids like echinenone from biological samples, using echinenone as an internal standard [2].

- **Materials:**

- Carotenoid standards: Echinenone (Carotenature, cat. # 0283) and β -carotene (Sigma, cat. # C9750).
- Phosphate-buffered saline (PBS).
- Extraction solvents: Petroleum ether, methanol, acetone (HPLC grade).
- Nitrogen gas.
- HPLC system with a reverse-phase C18 column (e.g., Denali C18, 250 mm \times 4.6 mm, 5 μ M).
- Mobile phase: Acetonitrile (70%) : Methylene Chloride (15%) : Methanol (15%).

- **Procedure:**

- **Sample Preparation:** Add 100 μ L of sample supernatant to a glass tube.
- **Add Internal Standard:** Add 20 μ L of echinenone (at a known concentration, e.g., 1 ng/ μ L) and 80 μ L of methanol. Vortex well.
- **Lipid Extraction:** Add 2 mL of petroleum ether and vortex for 30 seconds. Centrifuge at approximately 380 \times g for 3 minutes.
- **Collect Supernatant:** Transfer the upper organic layer to a new tube. Repeat the extraction (steps 3-4) and pool the supernatants.
- **Solvent Evaporation:** Dry the combined supernatant under a gentle stream of nitrogen gas.
- **HPLC Analysis:** Resuspend the dried extract in 50 μ L of HPLC mobile phase. Inject 20 μ L into the HPLC system with a flow rate of 1.8 mL/min. Detect carotenoids by UV absorbance at **450 nm**.

- **Quantification:**

- Generate a calibration curve by analyzing standard solutions with varying mass ratios of echinenone to β -carotene.
- Identify β -carotene and other carotenoids in the sample by comparing their retention times and UV spectra to those of authentic standards.
- Calculate the mass of β -carotene from the peak area using the equation from the standard curve [2].

Biosynthesis Pathway and Engineering Strategy

The diagram below illustrates the native biosynthetic pathway of echinenone in cyanobacteria and the metabolic engineering strategy used to enhance its production.

This pathway is native to cyanobacteria [2]. The key engineering step involves overexpressing a β -carotene ketolase (*crt0*) gene, which directly diverts more carbon flux from β -carotene to echinenone and canthaxanthin [1].

Research Context: Synthetic Biology for Natural Products

Since a direct comparison for echinenone is not published, the following insights from broader synthetic biology research on natural products may guide your evaluation.

- **Advantages of Engineered Production:** Engineered systems aim to overcome limitations of natural extraction, such as low yield, environmental impact, and seasonal variability [3]. The data from the *Nostoc* study shows that engineering can successfully increase the yield of target compounds like echinenone [1].
- **The "Unnatural" Biosynthesis Frontier:** Cutting-edge research is moving beyond re-creating natural pathways. Scientists are now integrating **artificial metalloenzymes (ArMs)** into engineered microbes. These ArMs can catalyze reactions not found in nature, creating "unnatural" products from natural precursors and expanding the possibilities for drug discovery [4].
- **Complexity of Natural Mixtures:** Natural extracts are complex mixtures, which can sometimes lead to an "entourage effect" where secondary compounds modulate the activity or side effects of the primary compound. This is a noted topic of discussion in other fields, such as psychedelic research [5]. Whether this applies to echinenone in cyanobacterial extracts is unknown.

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References

1. Improved production of echinenone and canthaxanthin in ... [pubmed.ncbi.nlm.nih.gov]
2. Echinenone - an overview | ScienceDirect Topics [sciencedirect.com]

3. Frontiers | Recent Advances in the Synthetic Biology of Natural Drugs [frontiersin.org]
4. Unnatural Biosynthesis by an Engineered... | Research Square [researchsquare.com]
5. Psychedelics: When Are They Preferred to Synthetic Ones? Natural [psychedelic.support]

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